

Application Notes and Protocols: Musk Ketone in Fragrance Formulation and Fixation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Musk ketone is a synthetic nitro-musk, historically prized in perfumery for its persistent, warm, and powdery musk aroma.[1][2] Chemically known as 1-(4-tert-butyl-2,6-dimethyl-3,5-dinitrophenyl)ethanone, it has been a cornerstone in creating classic and sophisticated fragrance profiles.[1] Its primary functions in fragrance formulation are to act as a base note, providing depth and warmth, and as a fixative, to prolong the scent's longevity by reducing the volatility of other fragrance components.[3][4][5] These notes provide an overview of its application, quantitative data, and detailed protocols for its evaluation in fragrance formulations.

NOTE: The use of **musk ketone** in cosmetics is restricted in some regions due to regulatory concerns regarding its bioaccumulation and potential environmental impact.[1][6] Researchers and formulators must adhere to the latest guidelines from regulatory bodies such as the International Fragrance Association (IFRA) and local governmental regulations.[6][7]

Physicochemical and Olfactory Properties

Musk ketone's utility in fragrance is rooted in its distinct chemical and sensory characteristics.



Property	Value	Reference
Chemical Formula	C14H18N2O5	[1]
Molecular Weight	294.30 g/mol	[1][8]
Appearance	White to pale yellow crystalline powder	[3][6]
Odor Profile	Sweet, musky, warm, powdery, with a mild animalic nuance	[1][3][9]
Odor Strength	High	[1]
Substantivity on Smelling Strip	600 hours	[10]
Melting Point	135-139 °C	[6][8]
Boiling Point	265 °C	[6]
Vapor Pressure	< 0.001 Pa	[6]
Water Solubility	Insoluble	[3]
Log P (Octanol/Water Partition Coefficient)	4.2 - 4.3	[1][6]

Application in Fragrance Formulation

Musk ketone is a versatile ingredient that blends well with a variety of fragrance families.

Typical Usage Levels in Fragrance Concentrate:[6][9]

Application	Concentration Range (%)
Fine Fragrance (e.g., Perfume, Eau de Parfum)	1.0 - 10.0+
Eau de Toilette	0.5 - 5.0
Soaps and Detergents	0.1 - 2.0
Creams and Lotions	0.05 - 1.0



Blending and Accord Development:

Musk ketone serves as an excellent foundation for powdery, floral, and oriental fragrances.[1] [3] It effectively enhances the warmth and sweetness of floral notes when paired with ingredients like methyl ionones, cinnamic alcohol, and benzyl salicylate.[1] Its powdery character is particularly useful in creating soft, skin-like accords. Due to its high substantivity, even trace amounts can significantly improve the longevity of a fragrance.[6]

Experimental Protocols

Protocol 1: Evaluation of Fixative Effect using Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To quantify the effect of **musk ketone** on the evaporation rate of more volatile fragrance ingredients.

Materials:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Headspace autosampler
- Sealed headspace vials (20 mL)
- Fragrance formulation with and without musk ketone
- A blend of volatile top and middle note fragrance ingredients (e.g., citrus oils, floral esters)
- Ethanol (perfumer's grade)
- Filter paper or smelling strips

Methodology:

Sample Preparation:



- Prepare a control fragrance solution containing a blend of top and middle note ingredients in ethanol.
- Prepare a test fragrance solution with the same composition as the control, but with the addition of a specific concentration of **musk ketone** (e.g., 2%).

· Application:

- Apply a precise amount (e.g., 100 μL) of the control and test solutions to separate filter papers.
- Place each filter paper into a headspace vial and seal immediately.
- Headspace Analysis:
 - Incubate the vials in the headspace autosampler oven at a controlled temperature (e.g., 37°C to simulate skin temperature) for a set period (e.g., 15 minutes).[11]
 - Program the GC-MS with an appropriate method for separating and identifying the target volatile compounds.[12][13]
 - Column: A non-polar or mid-polar column (e.g., DB-5ms) is typically suitable.
 - Oven Temperature Program: Start at a low temperature (e.g., 40°C) and ramp up to a higher temperature (e.g., 250°C) to elute all compounds.[11][12]
 - MS Parameters: Scan a mass range appropriate for the expected fragrance molecules (e.g., m/z 40-400).

Time-Course Analysis:

 Repeat the headspace analysis at various time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours) to monitor the decrease in the concentration of the volatile compounds over time.[14][15]

Data Analysis:

 Identify and quantify the peak areas of the volatile fragrance ingredients in the chromatograms for both the control and test samples at each time point.



- Plot the peak area of each volatile compound against time for both formulations.
- Compare the decay curves to determine the reduction in the evaporation rate in the presence of musk ketone.

Protocol 2: Sensory Evaluation of Fragrance Longevity on Skin

Objective: To assess the perceived longevity and intensity of a fragrance containing **musk ketone** on human skin over time.

Materials:

- Fragrance formulations (with and without musk ketone)
- A panel of trained sensory assessors (or human volunteers)[9]
- Unscented lotion or soap for skin preparation
- Evaluation forms or software
- Controlled environment (odor-free, constant temperature and humidity)

Methodology:

- Panelist Preparation:
 - Panelists should avoid using scented products for 24 hours prior to the evaluation.
 - Wash the application area (e.g., forearm) with unscented soap and water and allow it to air dry.[15]
- Fragrance Application:
 - Apply a standardized amount of the control and test fragrances to marked areas on the panelists' forearms.
- Sensory Evaluation:



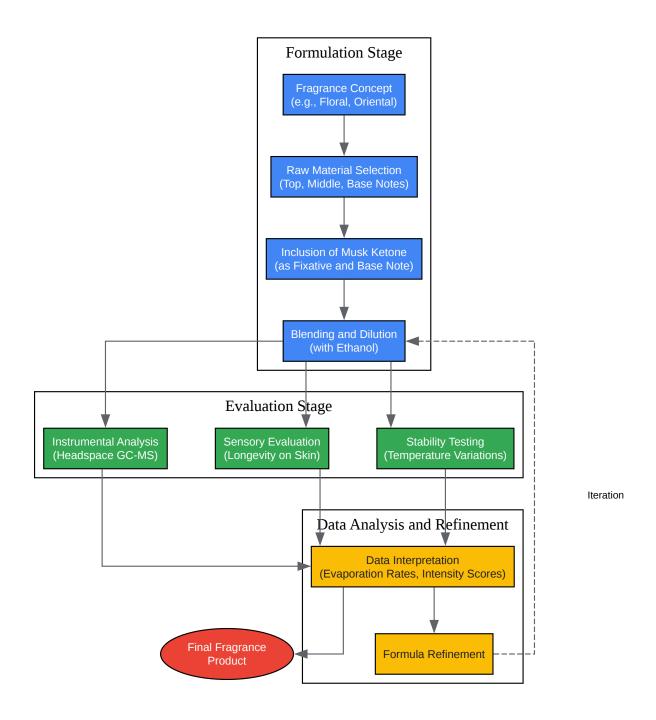
- At specified time intervals (e.g., 0, 0.5, 1, 2, 4, 6, 8 hours), panelists evaluate the intensity of the fragrance on a labeled magnitude scale (LMS) or a 0-10 point intensity scale.[4][14]
- Panelists should also provide descriptive comments on the fragrance character at each time point.

Data Analysis:

- Calculate the mean intensity scores for both the control and test fragrances at each time point.
- Plot the mean intensity versus time to generate longevity curves.
- Use statistical analysis (e.g., t-test or ANOVA) to determine if there is a significant difference in perceived intensity and longevity between the two formulations.

Visualizations

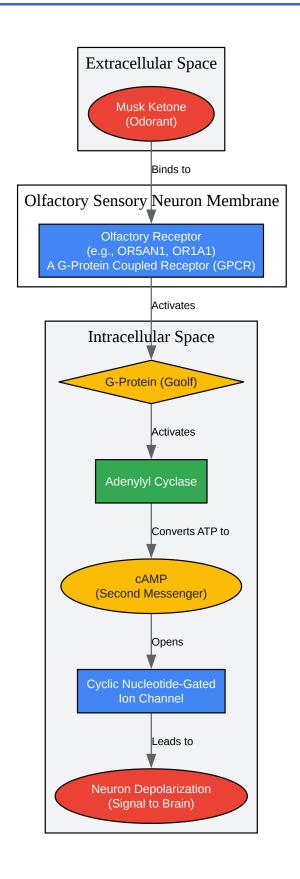




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Caption: Workflow for Fragrance Formulation and Evaluation.





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Caption: Olfactory Signaling Pathway for Musk Compounds.



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